

# Application Notes and Protocols: 4-(Benzo[d]oxazol-2-yl)aniline

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## Compound of Interest

Compound Name: 4-(Benzo[d]oxazol-2-yl)aniline

Cat. No.: B1265743

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Audience: Researchers, scientists, and drug development professionals.

## Introduction

**4-(Benzo[d]oxazol-2-yl)aniline** is a potent antitumor agent with demonstrated inhibitory activity against mammary carcinoma cell lines.<sup>[1]</sup> This document provides detailed information on its solubility in Dimethyl Sulfoxide (DMSO), protocols for solution preparation, and its potential applications in cancer research.

## Physicochemical Properties

Property	Value	Reference
Molecular Formula	C <sub>13</sub> H <sub>10</sub> N <sub>2</sub> O	[1]
Molecular Weight	210.24 g/mol	[1]
Appearance	Light yellow to brown solid	[1]
CAS Number	20934-81-0	[1][2]

## Solubility in DMSO

**4-(Benzo[d]oxazol-2-yl)aniline** exhibits high solubility in DMSO.

Solvent	Solubility	Molar Concentration	Notes
DMSO	≥ 100 mg/mL	475.66 mM	The hygroscopic nature of DMSO can significantly impact solubility. It is highly recommended to use newly opened DMSO for optimal dissolution. <a href="#">[1]</a>

## Experimental Protocols

### Protocol for Preparation of a 100 mM Stock Solution in DMSO

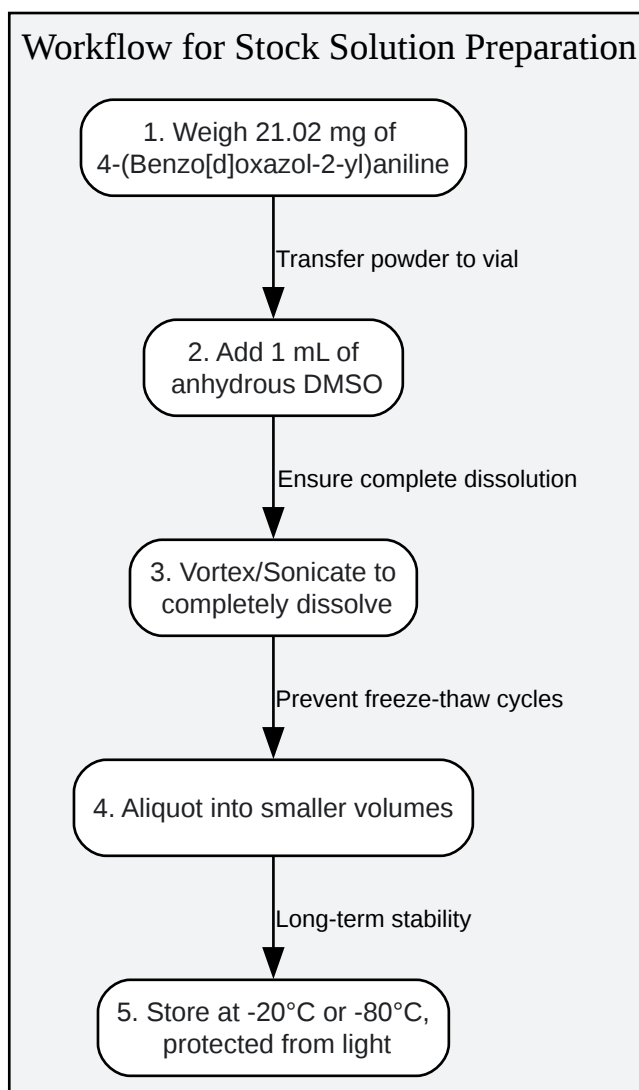
This protocol describes the preparation of a 100 mM stock solution of **4-(Benzo[d]oxazol-2-yl)aniline** in DMSO.

Materials:

- **4-(Benzo[d]oxazol-2-yl)aniline** powder
- Anhydrous/newly opened DMSO
- Vortex mixer
- Sonicator (optional)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Pipettes

Procedure:

- Weighing the Compound: Accurately weigh 21.02 mg of **4-(Benzo[d]oxazol-2-yl)aniline** powder using a calibrated analytical balance.
- Adding Solvent: Add the weighed powder to a sterile vial. Using a calibrated pipette, add 1 mL of anhydrous DMSO to the vial.
- Dissolution: Cap the vial securely and vortex the mixture until the solid is completely dissolved. If precipitation occurs, gentle heating and/or sonication can be used to aid dissolution.<sup>[1]</sup> Visually inspect the solution to ensure it is clear and free of any particulate matter.
- Storage: Once dissolved, the stock solution should be aliquoted into smaller volumes to avoid repeated freeze-thaw cycles. Store the stock solution at -20°C for up to one month or at -80°C for up to six months, protected from light.<sup>[1]</sup>



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Caption: Workflow for preparing a 100 mM stock solution.

## General Protocol for Solubility Determination (Shake-Flask Method)

This protocol outlines a general procedure for determining the thermodynamic solubility of a compound in DMSO.

Materials:

- **4-(Benzo[d]oxazol-2-yl)aniline** powder
- Anhydrous DMSO
- Shaker or rotator
- Centrifuge
- HPLC or other suitable analytical instrument
- 2 mL vials

#### Procedure:

- **Prepare Supersaturated Solution:** Add an excess amount of **4-(Benzo[d]oxazol-2-yl)aniline** to a vial containing a known volume of DMSO (e.g., 1 mL). The amount should be more than what is expected to dissolve.
- **Equilibration:** Seal the vials and place them on a shaker or rotator at a constant temperature (e.g., 25°C) for 24-48 hours to allow the solution to reach equilibrium.
- **Phase Separation:** After equilibration, centrifuge the vials at high speed to pellet the undissolved solid.
- **Sample Collection:** Carefully collect an aliquot of the supernatant, ensuring no solid particles are transferred.
- **Analysis:** Dilute the supernatant with an appropriate solvent and determine the concentration of the dissolved compound using a calibrated analytical method such as HPLC.
- **Calculation:** The determined concentration represents the thermodynamic solubility of the compound in DMSO at the specified temperature.

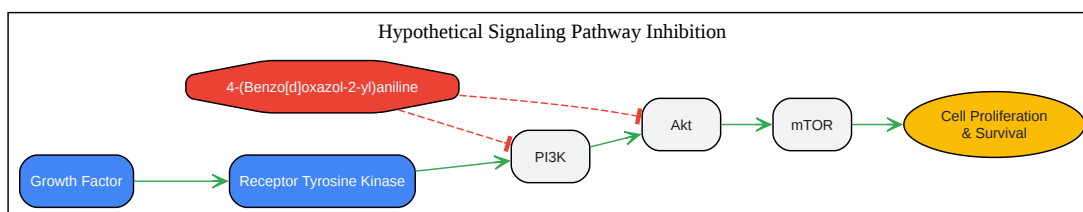
## Applications in Research

**4-(Benzo[d]oxazol-2-yl)aniline** is a potent antitumor agent.<sup>[1]</sup> It has shown inhibitory activity against mammary carcinoma cell lines, specifically MCF-7 and MDA-MB-468.<sup>[1]</sup>

### In Vitro Activity:

- MCF-7 Cells:  $IC_{50} > 0.01-0.1 \mu M$  (7-day incubation)[1]
- MDA-MB-468 Cells:  $IC_{50} > 0.1-1 \mu M$  (10-day incubation)[1]

The precise mechanism of action has not been fully elucidated in the provided search results, but its activity against cancer cell lines suggests it may interfere with critical signaling pathways involved in cell proliferation and survival. A hypothetical pathway is illustrated below.



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Caption: Hypothetical inhibition of a pro-survival signaling pathway.

## Troubleshooting

Issue	Possible Cause	Recommended Solution
Compound precipitates out of stock solution	Solvent is not of sufficient purity (e.g., contains water).	Use anhydrous, newly opened DMSO.[1]
Storage conditions are inadequate.	Store aliquots at -20°C or -80°C and protect from light.[1]	
Inconsistent experimental results	Incomplete dissolution of the compound.	Ensure the stock solution is clear. Gentle warming or sonication may be necessary for complete dissolution.[1]
Precipitation of the compound in aqueous media during assays.	Lower the final concentration of the compound in the assay. Increase the percentage of the organic co-solvent if the assay permits.	

## Safety Precautions

- Handle **4-(Benzo[d]oxazol-2-yl)aniline** in a well-ventilated area, preferably in a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.
- Consult the Safety Data Sheet (SDS) for detailed safety and handling information.

## Ordering Information

Product Name	CAS Number
4-(Benzo[d]oxazol-2-yl)aniline	20934-81-0

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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. echemi.com [echemi.com]
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